

Thermodynamic Properties and Acid-Base Equilibrium

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 10-Hydroxywarfarin

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The table below summarizes the core thermodynamic parameters for the acid-base dissociation of Warfarin and its metabolite, **10-hydroxywarfarin**, from joint experimental and theoretical studies [1].

Compound	pKa	Dissociation Free Energy	Enthalpic Contribution (ΔH)	Entropic Contribution ($T\Delta S$)
Warfarin	4.99	Information not provided	Information not provided	Information not provided
10-Hydroxywarfarin	5.95	Information not provided	Strong rise upon dissociation	Close to zero upon dissociation

The **higher pKa of 10-hydroxywarfarin** indicates it is a weaker acid compared to Warfarin. This difference is governed by distinct intramolecular hydrogen bonding [1]:

- **Warfarin**: Stabilized by a single $\text{OH}\cdots\text{O}$ hydrogen bond.
- **10-Hydroxywarfarin**: Stabilized by an uncommon double hydrogen bridge $\text{OH}\cdots\text{OH}\cdots\text{O}$.

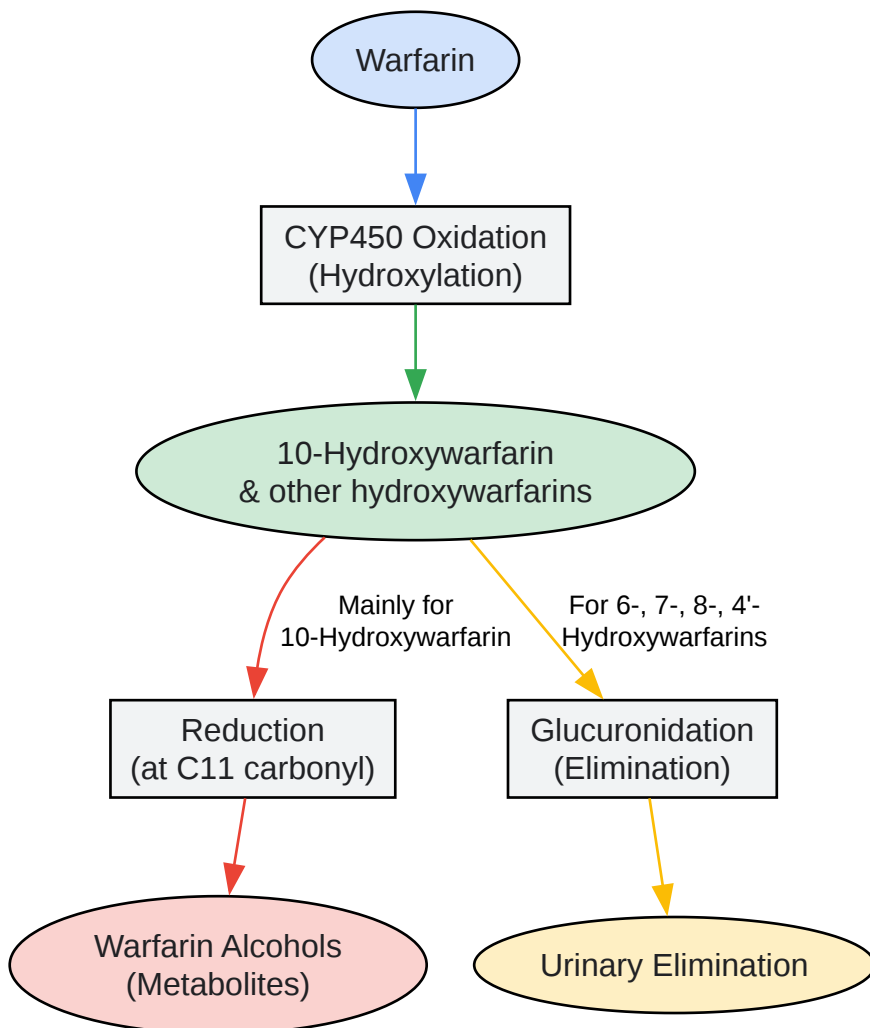
This double bridge makes the **10-hydroxywarfarin** molecule less flexible, leading to a sharper increase in enthalpy (ΔH) during dissociation. The entropic contribution ($T\Delta S$) is near zero because the entropy loss from ion solvation and entropy gain from breaking intramolecular bonds are roughly equal in magnitude [1].

The addition of surfactants or aprotic cosolvents can induce upward pKa shifts of up to 1.5 units for both molecules, though through "totally different" thermodynamic changes [1].

Metabolic Pathways and Reduction

10-hydroxywarfarin is a primary metabolite of the anticoagulant drug Warfarin. A key finding is that **10-hydroxywarfarin is the only primary metabolite that does not undergo glucuronidation**, and its elimination pathway was historically unknown [2].

Research indicates that **reduction** is a potential elimination pathway. The metabolic relationship is visualized below:



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Figure 1. Metabolic pathways of warfarin and its hydroxy metabolites.

The reduction of **10-hydroxywarfarin** is catalyzed primarily by the **CBR1 enzyme**, and to a lesser extent by **AKR1C3** [2]. This pathway is thought to be clinically relevant because **10-hydroxywarfarin** itself possesses anticoagulant activity and may inhibit the metabolism of the more potent S-warfarin, potentially influencing the overall drug effect [2].

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References

1. Enthalpy–entropy relations in the acid – base of warfarin... equilibrium [pubs.rsc.org]
2. Discovery of Novel Reductive Elimination Pathway for 10- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Thermodynamic Properties and Acid-Base Equilibrium].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1769925#10-hydroxywarfarin-acid-base-equilibrium-studies>]

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